

Personal protective equipment for handling 5-(1-Carboxyethyl)-2-(phenylthio)phenylacetic acid

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Compound of Interest

Compound Name: 5-(1-Carboxyethyl)-2-(phenylthio)phenylacetic acid

Cat. No.: B051841

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Essential Safety and Handling Guide for 5-(1-Carboxyethyl)-2-(phenylthio)phenylacetic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **5-(1-Carboxyethyl)-2-(phenylthio)phenylacetic acid** (CAS No. 83237-49-4). Adherence to these protocols is essential to ensure personal safety and minimize environmental contamination. This compound is classified under GHS07, indicating it can cause skin, eye, and respiratory irritation, and is harmful if swallowed.^[1] It is also recognized as being harmful to aquatic life, necessitating stringent disposal procedures.^[1]

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory for all personnel handling this compound. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.^[2]

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn at all times in the laboratory to protect against splashes and aerosols.[2][3]
Skin Protection	Disposable Nitrile Gloves	Chemically resistant gloves are required.[4] Double-gloving is recommended and gloves should be changed frequently, especially if contaminated.[2]
Lab Coat or Gown	A disposable, long-sleeved gown is required to prevent contamination of personal clothing.[2]	
Respiratory Protection	N95 Respirator or Higher	To be used in a well-ventilated area.[3] For nuisance exposures, a particle respirator (P95 or P1) is recommended. For higher-level protection, use appropriate respirator cartridges.[4]

Operational Plan: Handling and Storage

Handling:

- Avoid Contact: Prevent contact with skin and eyes.[5]
- Ventilation: Handle in a well-ventilated place, preferably within a chemical fume hood to prevent inhalation of dust or vapors.[1][2]
- Ignition Sources: Keep away from sources of ignition as dusts at sufficient concentrations can form explosive mixtures with air.[3] Take measures to prevent the buildup of electrostatic charge.[5]
- Hygiene: Wash hands thoroughly after handling.[6]

Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[3][5]
- Temperature: Store at 2-8°C.[1]
- Incompatibilities: Store away from strong oxidants, strong bases, and strong reducing agents.[1][3]

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3]
- Fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[3] Firefighters should wear self-contained breathing apparatus.[5] Burning may produce carbon monoxide and sulfur oxides.[5]

Disposal Plan

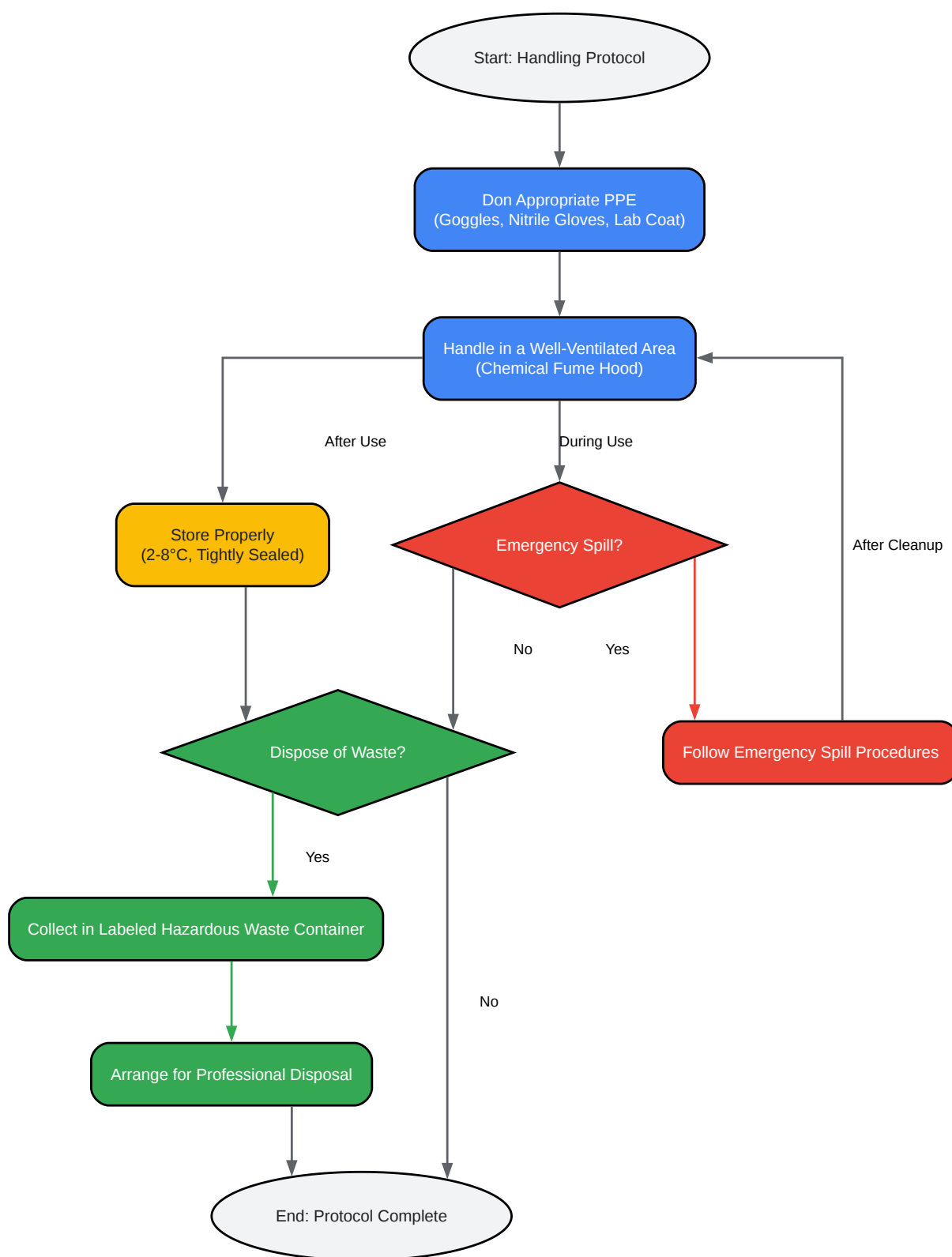
Due to its classification as harmful to aquatic life, **5-(1-Carboxyethyl)-2-(phenylthio)phenylacetic acid** must not be disposed of down the drain or in regular trash.[1] Improper disposal can lead to significant environmental damage.[5]

Step-by-Step Disposal Procedure:

- Waste Collection: Designate a specific, sealed, and clearly labeled waste container for all materials contaminated with the compound, including unused product, experimental solutions, and contaminated PPE.

- Waste Segregation: Do not mix this waste with other chemical waste streams unless compatibility is certain.[\[1\]](#)
- Container Management: Keep the waste container securely closed at all times, except when adding waste.
- Final Disposal: All waste must be disposed of through a licensed hazardous waste management company in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)

Visual Workflow for Safe Handling and Disposal



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Caption: Workflow for safe handling and disposal of the compound.

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